Application Note: Synthesis Protocol for 4-Aminoazepan-2-one Dihydrochloride

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Aminoazepan-2-one;dihydrochloride*
Cat. No.:	*B13917729*

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Abstract & Significance

4-Aminoazepan-2-one is a seven-membered lactam featuring a primary amine at the

-position relative to the carbonyl (C4). Unlike its

-amino analog (derived from lysine), the 4-amino isomer serves as a unique scaffold for constraining peptide backbones in

-turn mimetics and designing protease inhibitors. The dihydrochloride salt form ensures stability and water solubility for biological assays.

This protocol details a robust two-step synthetic route starting from commercially available 1,3-cyclohexanedione. This pathway avoids the regioselectivity issues often encountered when performing Schmidt reactions on pre-functionalized aminocyclohexanones, ensuring high isomeric purity.

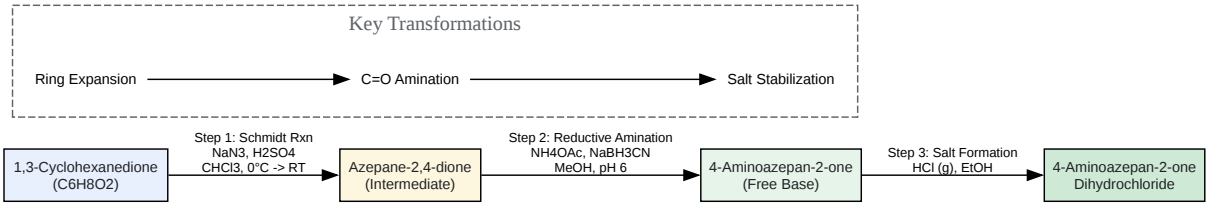
Retrosynthetic Analysis & Strategy

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The synthesis addresses the challenge of installing the amino group at the specific C4 position of the azepane ring.

- Route Selection: Direct Schmidt reaction on 3-aminocyclohexanone often yields mixtures of 4-amino and 6-amino isomers due to competing migratory aptitudes.
- Selected Strategy:
  - Ring Expansion: Schmidt reaction of 1,3-cyclohexanedione to generate the Azepane-2,4-dione intermediate. Migration of the alkyl carbon (C6) is electronically favored over the active methylene (C2), yielding the 2,4-dione with high regioselectivity.
  - Reductive Amination: Selective amination of the ketone carbonyl (C4) in the presence of the stable lactam carbonyl (C2).

Reaction Scheme (Graphviz)



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Caption: Two-stage synthesis targeting the C4-amino lactam via a dione intermediate.

Experimental Protocol

Safety Precaution: Handling Azides

CRITICAL WARNING: Hydrazoic acid (

) is generated in situ during Step 1. It is highly toxic and explosive.

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- Perform all operations in a well-ventilated fume hood.
- Never use metal spatulas with azides (shock sensitivity).
- Maintain temperature below 40°C to prevent volatilization of

  .
- Quench all azide waste with 10% sodium nitrite (

) and sulfuric acid to decompose residual azide before disposal.

Step 1: Synthesis of Azepane-2,4-dione

Objective: Ring expansion of 1,3-cyclohexanedione.

Materials:

- 1,3-Cyclohexanedione (11.2 g, 100 mmol)
- Sodium Azide (

) (7.15 g, 110 mmol)
- Concentrated Sulfuric Acid (

) (40 mL)
- Chloroform (

) (100 mL)
- Sodium Bicarbonate (ngcontent-ng-c747876706="" _nghost-ng-c4038370108="" class="inline ng-star-inserted">

) (sat. aq.)

Procedure:

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- Setup: Equip a 500 mL 3-neck round-bottom flask with a mechanical stirrer, thermometer, and addition funnel. Charge with 1,3-cyclohexanedione and

  .
- Acidification: Cool the suspension to 0°C using an ice/salt bath. Add conc.

  dropwise, maintaining internal temperature

  . The mixture will form a biphasic system or thick paste.
- Azide Addition: Add

  in small portions over 1 hour. Caution: Gas evolution (

) will occur. Control addition rate to manage foaming and temperature.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12 hours. The solid should dissolve/react.
- Quench: Pour the reaction mixture carefully onto 200 g of crushed ice.
- Extraction: Neutralize the aqueous layer with solid

  to pH ~7. Extract with

  (

) or Ethyl Acetate (if product solubility requires).
- Isolation: Dry combined organics over

  , filter, and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Hexane if necessary.
  - Expected Yield: 60-70%
  - Appearance: Off-white solid.[1]

Step 2: Reductive Amination to 4-Aminoazepan-2-one

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Objective: Selective conversion of the C4 ketone to a primary amine.

Materials:

- Azepane-2,4-dione (Intermediate from Step 1) (6.35 g, 50 mmol)
- Ammonium Acetate (

) (38.5 g, 500 mmol, 10 equiv)
- Sodium Cyanoborohydride (

) (3.14 g, 50 mmol)
- Methanol (dry, 150 mL)
- Molecular Sieves (3Å, activated)

Procedure:

- Imine Formation: In a 250 mL flask, dissolve Azepane-2,4-dione and

  in dry Methanol. Add molecular sieves. Stir at RT for 2 hours to facilitate imine/enamine formation.
- Reduction: Cool to 0°C. Add

  in one portion.
- Reaction: Allow to warm to RT and stir for 24 hours. Monitor by TLC (System: DCM/MeOH/NH4OH 90:10:1).
- Quench: Acidify carefully with conc. HCl to pH < 2 (to decompose excess hydride and liberate product from boron complexes). Stir for 30 mins.
- Workup: Basify with 10% NaOH to pH > 12. Extract with DCM (

). The amine is water-soluble; salting out the aqueous phase with NaCl improves recovery.
- Concentration: Dry organics (

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) and concentrate to yield the crude free base.

Step 3: Formation of Dihydrochloride Salt

Objective: Stabilization and isolation of the final product.

Procedure:

- Dissolve the crude free base in a minimal amount of absolute Ethanol.
- Cool to 0°C.
- Add 2.5 equivalents of HCl in Dioxane (4M) or bubble dry HCl gas through the solution.
- The salt will precipitate. Add Diethyl Ether to complete precipitation if needed.
- Filtration: Filter the white solid under Argon (hygroscopic).
- Drying: Dry under high vacuum over

  .

Characterization & Specifications

Product: 4-Aminoazepan-2-one Dihydrochloride Formula:

MW: 128.17 (free base) / ~201.09 (2HCl salt)

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Parameter	Specification	Method
Appearance	White to off-white crystalline powder	Visual
Purity	> 97%	HPLC (C18, buffer pH 2.5)
1H NMR (D2O)	3.8 (m, 1H, H-4), 3.4 (m, 2H, H-7), 2.8 (dd, 1H, H-3a), 2.5 (dd, 1H, H-3b), 1.6-2.1 (m, 4H)	400 MHz
MS (ESI+)	m/z 129.1 [M+H]+	LC-MS
Solubility	Soluble in Water, Methanol; Insoluble in Ether	Solubility Test

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Yield in Step 1	Incomplete azide addition or temp too low.	Ensure reaction warms to RT overnight. Use fresh .
Mixture of Isomers in Step 1	Migration of C2 vs C6.	1,3-CHD usually favors 2,4-dione (C6 migration). Verify intermediate by NMR (C4 ketone signal ~205 ppm).
Incomplete Amination	Water in solvent; insufficient .	Use dry MeOH and molecular sieves. Increase to 20 equiv.
Product stuck in Aqueous	High polarity of amine.	Use continuous extraction (DCM) or n-Butanol extraction.

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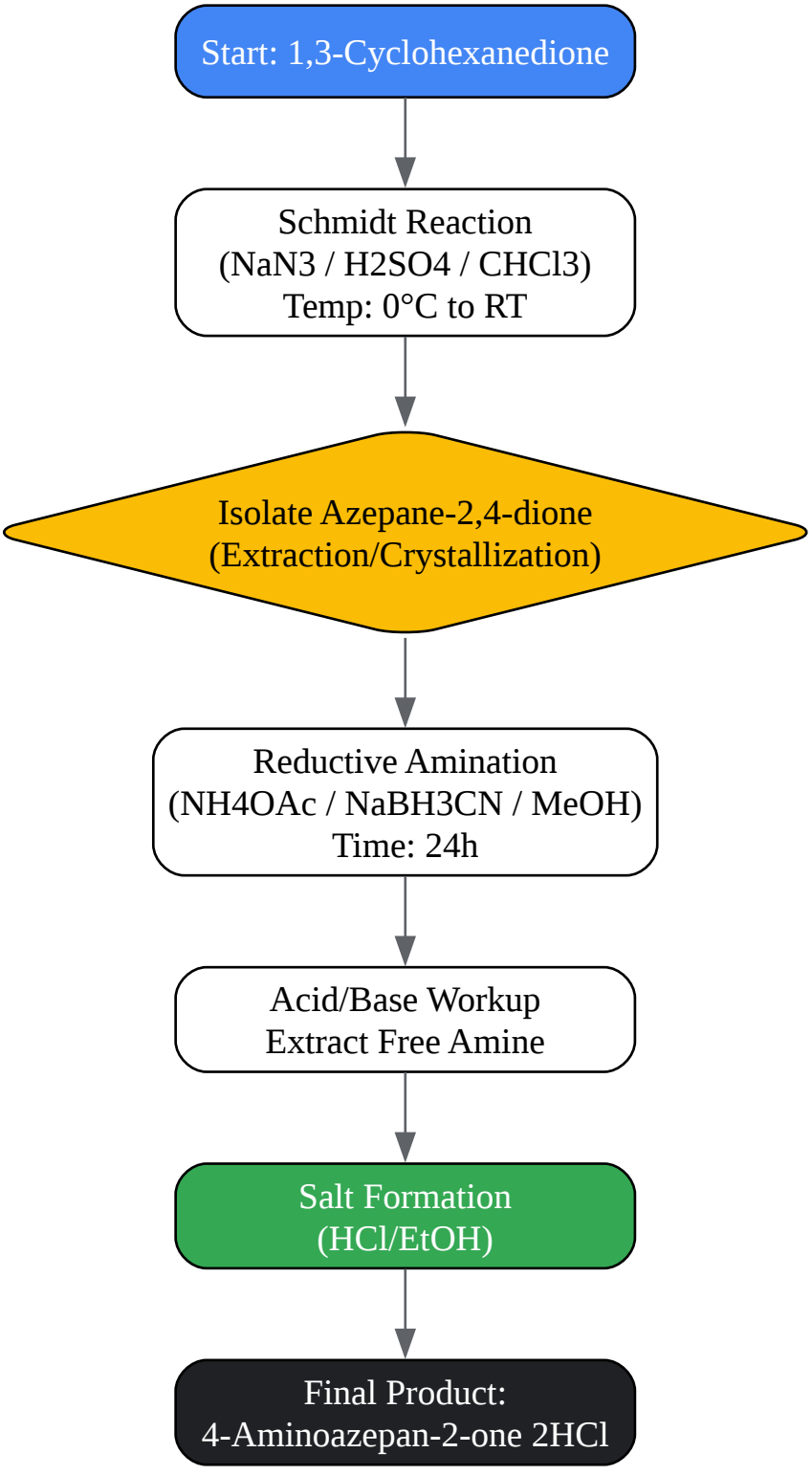
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Diagrammatic Workflow

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Caption: Operational workflow for the synthesis of the target dihydrochloride salt.

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Sources

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